

An In-depth Technical Guide to Hexan-2-yl Butanoate

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Compound of Interest

Compound Name: 2-Hexanol butanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of hexan-2-yl butanoate, also known as **2-hexanol butanoate**. It covers its chemical identity, physicochemical properties, and a general synthesis protocol. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity

The IUPAC (International Union of Pure and Applied Chemistry) name for the compound is hexan-2-yl butanoate.^{[1][2]} It is an ester formed from the reaction of 2-hexanol and butanoic acid.^[2]

A variety of synonyms are used to refer to this compound in literature and commercial contexts. These include:

- **2-Hexanol butanoate**^{[1][3]}
- Butanoic acid, 1-methylpentyl ester^{[1][4]}
- sec-Hexyl butyrate^[1]
- 2-Hexyl butyrate^[1]

The relationship between the common name, IUPAC name, and other synonyms is illustrated in the diagram below.

Diagram illustrating the nomenclature of **2-Hexanol butanoate**.

Physicochemical Properties

A summary of the key quantitative data for hexan-2-yl butanoate is presented in the table below. These properties are crucial for handling, storage, and application of the compound.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1][3]
Molecular Weight	172.26 g/mol	[2]
Appearance	Colorless clear liquid (estimated)	[1]
Odor	Fruity, banana, fleshy, ripe	[1]
Boiling Point	194.0 to 195.0 °C at 760 mmHg	[1]
Flash Point	71.11 °C (160.00 °F) TCC	[1]
Vapor Pressure	0.413 mmHg at 25 °C (estimated)	[1]
Water Solubility	38.59 mg/L at 25 °C (estimated)	[1]
Solubility	Soluble in alcohol and other organic solvents like ether.[1] [2]	[1][2]
CAS Number	6963-52-6	[1][2]

Experimental Protocol: Synthesis

Hexan-2-yl butanoate is typically synthesized through the Fischer esterification of 2-hexanol with butanoic acid. The general methodology is outlined below.

Objective: To synthesize hexan-2-yl butanoate via acid-catalyzed esterification.

Materials:

- 2-Hexanol ($C_6H_{14}O$)
- Butanoic acid ($C_4H_8O_2$)
- Acid catalyst (e.g., concentrated sulfuric acid, H_2SO_4)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$) for drying
- Sodium bicarbonate ($NaHCO_3$) solution (5% w/v)
- Saturated sodium chloride ($NaCl$) solution (brine)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a stirrer
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a round-bottom flask, combine equimolar amounts of 2-hexanol and butanoic acid.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.

- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for several hours to reach equilibrium. To drive the reaction towards the product, a Dean-Stark apparatus can be used to remove the water byproduct as it forms.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with a 5% sodium bicarbonate solution to neutralize the excess acid, followed by a wash with brine to reduce the solubility of the organic product in the aqueous layer.
- **Drying:** Separate the organic layer and dry it over an anhydrous drying agent like sodium sulfate.
- **Purification:** Filter to remove the drying agent. The crude ester can then be purified by distillation to obtain the final product.

The workflow for the synthesis and purification of hexan-2-yl butanoate is depicted in the following diagram.

Workflow for the synthesis of hexan-2-yl butanoate.

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